

Sodium Picramate: Application Notes for Use as a pH Indicator

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Compound of Interest

Compound Name: Sodium picramate

Cat. No.: B1233882

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Introduction

Sodium picramate, the sodium salt of picramic acid (2-amino-4,6-dinitrophenol), is a compound primarily known for its use as a dye, particularly in hair coloring formulations, and as an intermediate in organic synthesis. However, due to the phenolic hydroxyl group in its structure, picramic acid and its salt, **sodium picramate**, exhibit pH-dependent color changes, allowing for their application as acid-base indicators. This document provides detailed application notes and protocols for the use of **sodium picramate** as a pH indicator in laboratory settings.

The color transition of **sodium picramate** is attributed to the equilibrium between its protonated (picramic acid) and deprotonated (picramate ion) forms. The pKa of picramic acid is approximately 4, which indicates that the color change occurs in the acidic pH range.^[1] In acidic solutions, the indicator is predominantly in the yellow, protonated form (picramic acid). As the pH increases and the solution becomes more alkaline, the phenolic proton is removed, leading to the formation of the red, deprotonated picramate ion.

Quantitative Data

The key quantitative parameters of **sodium picramate** as a pH indicator are summarized in the table below.

Parameter	Value	Reference
Chemical Name	Sodium 2-amino-4,6-dinitrophenolate	-
Synonyms	Sodium picramate, Picramic acid sodium salt	-
CAS Number	831-52-7	-
Molecular Formula	C ₆ H ₄ N ₃ NaO ₅	-
Molecular Weight	221.10 g/mol	-
pKa (of Picramic Acid)	~ 4	[1]
pH Transition Range	Approximately 3.0 - 5.0	Inferred from pKa
Color in Acidic Solution	Yellow	
Color in Basic Solution	Red	

Note: The precise pH transition range may vary slightly depending on the solvent and ionic strength of the solution.

Experimental Protocols

Preparation of Sodium Picramate Indicator Solution (0.1% w/v)

This protocol describes the preparation of a 0.1% (w/v) **sodium picramate** indicator solution suitable for use in acid-base titrations.

Materials:

- **Sodium picramate** (or Picramic Acid and Sodium Hydroxide)
- Distilled or deionized water
- Ethanol (95%)

- 0.1 M Sodium Hydroxide (NaOH) solution (optional, if starting from picramic acid)
- Volumetric flask (100 mL)
- Beaker
- Glass stirring rod
- Analytical balance

Procedure:

Method A: Starting from **Sodium Picramate**

- Weigh 0.1 g of **sodium picramate** powder using an analytical balance.
- Transfer the powder to a 100 mL beaker.
- Add approximately 50 mL of distilled or deionized water to the beaker.
- Stir the mixture with a glass rod until the **sodium picramate** is completely dissolved. Gentle warming may be applied if necessary to aid dissolution.
- Carefully transfer the solution to a 100 mL volumetric flask.
- Rinse the beaker with a small amount of distilled water and add the rinsing to the volumetric flask to ensure a complete transfer.
- Add distilled water to the volumetric flask until the solution reaches the 100 mL mark.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Store the indicator solution in a labeled, tightly sealed bottle, protected from light.

Method B: Starting from Picramic Acid

- Weigh 0.1 g of picramic acid powder using an analytical balance.
- Transfer the powder to a 100 mL beaker.

- Add a minimal amount of 95% ethanol to wet the powder.
- Slowly add 0.1 M sodium hydroxide solution dropwise while stirring until the picramic acid is completely neutralized and dissolved, forming a red solution. The pH of the resulting solution should be near neutral.
- Carefully transfer the solution to a 100 mL volumetric flask.
- Rinse the beaker with a small amount of distilled water and add the rinsing to the volumetric flask.
- Add distilled water to the volumetric flask up to the 100 mL mark.
- Stopper the flask and mix thoroughly.
- Store in a labeled, sealed, and light-protected bottle.

Protocol for Acid-Base Titration using Sodium Picramate Indicator

This protocol outlines the use of the prepared **sodium picramate** indicator solution for the titration of a strong acid with a strong base.

Materials:

- Standardized strong acid solution (e.g., 0.1 M HCl)
- Standardized strong base solution (e.g., 0.1 M NaOH)
- **Sodium picramate** indicator solution (0.1% w/v)
- Burette (50 mL)
- Pipette (25 mL)
- Erlenmeyer flask (250 mL)
- White tile or white paper

- Distilled or deionized water

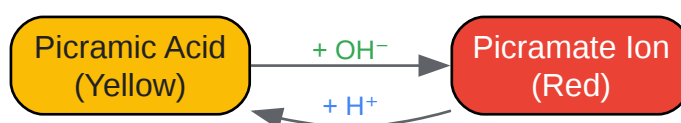
Procedure:

- Rinse the burette with the strong base solution and then fill it, ensuring no air bubbles are present in the tip. Record the initial burette reading.
- Pipette 25.0 mL of the strong acid solution into a 250 mL Erlenmeyer flask.
- Add 2-3 drops of the **sodium picramate** indicator solution to the Erlenmeyer flask. The solution should turn yellow.
- Place the Erlenmeyer flask on a white tile or paper under the burette to easily observe the color change.
- Slowly add the strong base from the burette to the Erlenmeyer flask while constantly swirling the flask.
- Continue the titration, adding the base dropwise as the endpoint is approached. The endpoint is reached when the solution shows the first persistent color change from yellow to orange-red.
- Record the final burette reading.
- Repeat the titration at least two more times to obtain concordant results.
- Calculate the concentration of the unknown solution using the titration data.

Visualizations

Acid-Base Equilibrium of Sodium Picramate

The following diagram illustrates the equilibrium between the acidic (yellow) and basic (red) forms of the indicator.

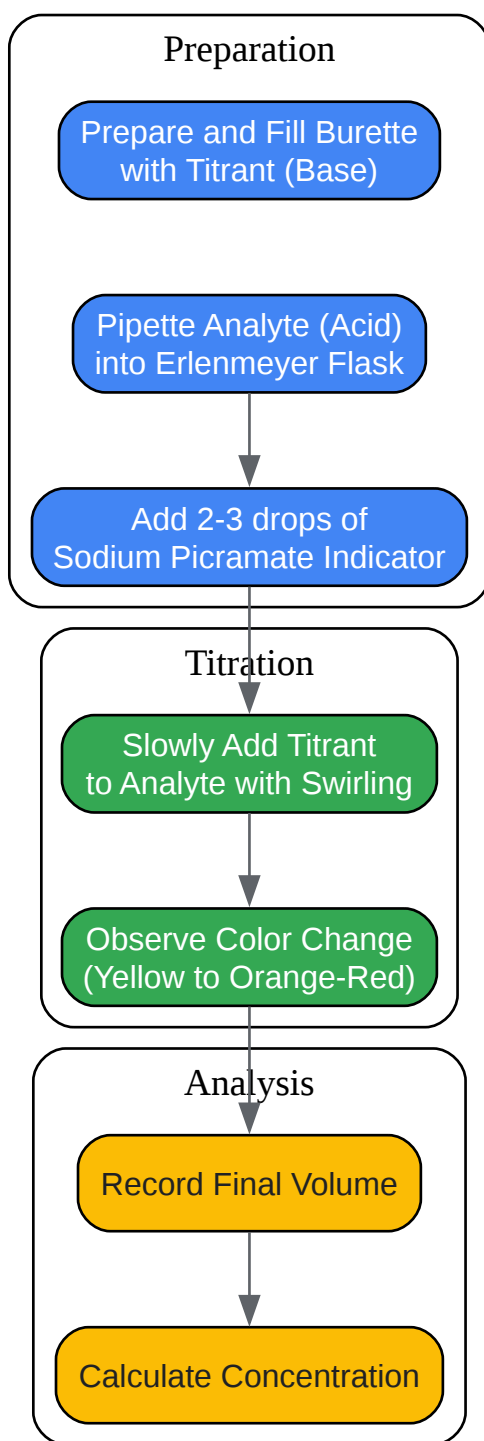


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Caption: Acid-base equilibrium of the **sodium picramate** indicator.

Experimental Workflow for Titration

The workflow for a typical acid-base titration using **sodium picramate** as an indicator is depicted below.



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Caption: Workflow for acid-base titration using **sodium picramate**.

Conclusion

Sodium picramate serves as a useful, albeit less common, acid-base indicator with a distinct color change in the acidic pH range. Its properties make it suitable for titrations involving strong acids and strong bases where the equivalence point lies in the acidic region. The provided protocols offer a foundation for researchers and professionals to prepare and utilize **sodium picramate** indicator solutions in their analytical procedures. As with any indicator, it is recommended to perform a blank titration to account for any volume of titrant required to change the color of the indicator itself.

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References

- 1. [routledge.com](https://www.routledge.com) [routledge.com]
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